

Ostwald process for industrial nitric acid production

Author: BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide to the Ostwald Process for Industrial **Nitric Acid** Production

Introduction

The Ostwald process, developed by German chemist Wilhelm Ostwald in 1902, is the cornerstone of modern **nitric acid** (HNO_3) production.[1][2] This industrial method catalytically oxidizes ammonia (NH_3) to generate **nitric acid**, a critical raw material for the manufacturing of fertilizers (notably ammonium nitrate), explosives (like TNT and nitroglycerin), dyes, and various pharmaceuticals.[1] Its close association with the Haber-Bosch process, which provides the necessary ammonia feedstock, has solidified its importance in the global chemical industry. [3] This guide provides a detailed technical overview of the core principles, operational parameters, and experimental methodologies central to the Ostwald process.

Core Chemical Principles and Reactions

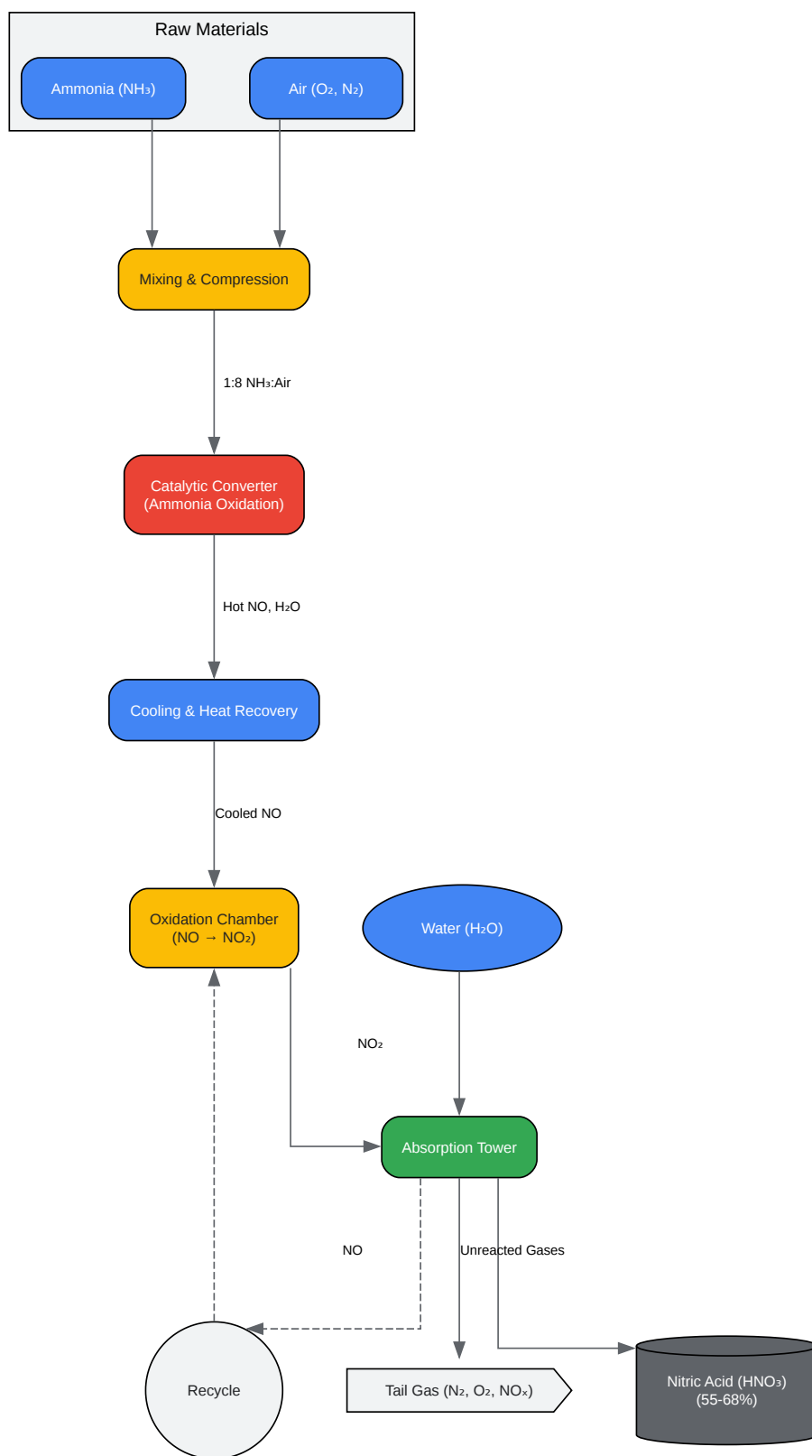
The conversion of ammonia to **nitric acid** via the Ostwald process occurs in three principal exothermic stages.[1][4]

- Catalytic Oxidation of Ammonia: Ammonia is oxidized with oxygen in the presence of a catalyst to form nitric oxide (NO) and water. This is a highly exothermic reaction.[3]
 - $4\text{NH}_3(\text{g}) + 5\text{O}_2(\text{g}) \rightarrow 4\text{NO}(\text{g}) + 6\text{H}_2\text{O}(\text{g})$ ($\Delta H = -905.2 \text{ kJ/mol}$)[3]

- Oxidation of Nitric Oxide: The nitric oxide produced is then further oxidized with oxygen to form nitrogen dioxide (NO₂).^[5]
 - $2\text{NO}(\text{g}) + \text{O}_2(\text{g}) \rightarrow 2\text{NO}_2(\text{g})$ ($\Delta H = -114.2 \text{ kJ/mol}$)^[3]
- Absorption in Water: Nitrogen dioxide is absorbed into water to produce **nitric acid** and nitric oxide. The nitric oxide is recycled back into the process to improve efficiency.^[5]^[6]
 - $3\text{NO}_2(\text{g}) + \text{H}_2\text{O}(\text{l}) \rightarrow 2\text{HNO}_3(\text{aq}) + \text{NO}(\text{g})$ ($\Delta H = -138 \text{ kJ/mol}$)^[5]

Industrial Process Workflow

The industrial implementation of the Ostwald process is a continuous operation involving several key units, as illustrated in the workflow diagram below. The process begins with the compression and mixing of filtered air and gaseous ammonia, which is then fed into a catalytic converter.^[7] The resulting hot nitric oxide gas is cooled, often using heat exchangers to recover energy.^[8] Subsequently, the nitric oxide is oxidized to nitrogen dioxide in an oxidation chamber before being fed into an absorption tower.^[7] In the absorption tower, the nitrogen dioxide flows counter-current to a spray of water, forming **nitric acid**.^[7]^[9] The final product is typically a 55-68% aqueous solution of **nitric acid**.^[7]^[8]



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Figure 1: Industrial workflow of the Ostwald process for **nitric acid** production.

Quantitative Process Parameters

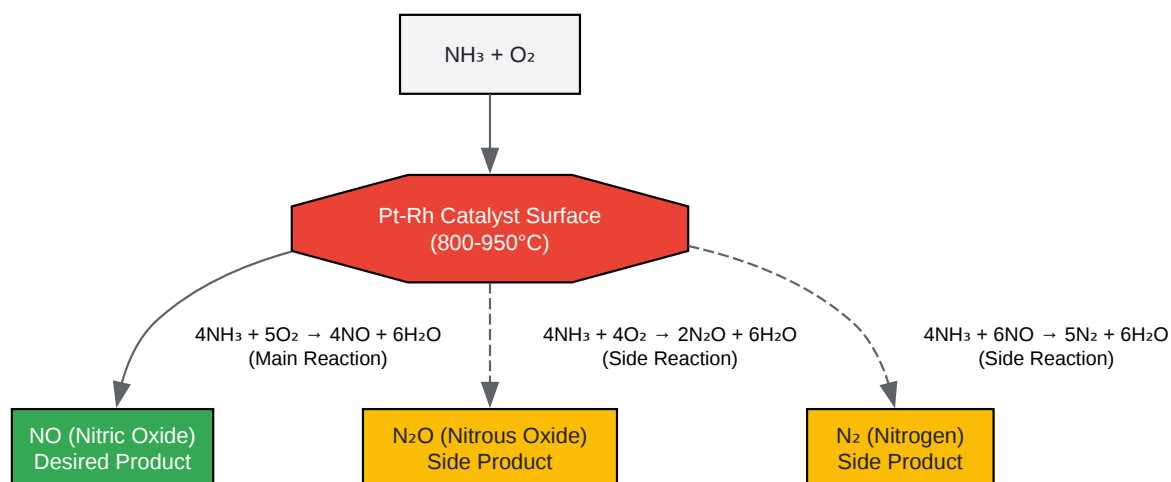
The efficiency and yield of the Ostwald process are highly dependent on the operational conditions at each stage. Modern plants are typically designed as single or dual-pressure systems, with pressures ranging from medium (1.7-6.5 bar) to high (>8 bar).^[10] High-pressure plants generally achieve lower NO_x emissions.^[10]

Parameter	Stage 1: NH ₃ Oxidation	Stage 2: NO Oxidation	Stage 3: Absorption	Source(s)
Temperature	800–950 °C	50–150 °C	< 100 °C	^{[3][5][8]}
Pressure	4–10 atm	Up to 116 psia	5–10 atm	^{[3][6][8][9]}
Catalyst	90% Platinum, 10% Rhodium gauze	None (Homogeneous)	None	^{[3][4]}
NH ₃ :Air Ratio	1:8 by volume	N/A	N/A	^[7]
Yield/Efficiency	>95% conversion of NH ₃	Promoted by low T, high P	Produces 55-68% HNO ₃	^{[4][9]}

Catalysis in Ammonia Oxidation

The catalytic oxidation of ammonia is the most critical step in the Ostwald process. The standard catalyst is a platinum-rhodium alloy (typically 90% Pt, 10% Rh) in the form of a woven or knitted gauze.^{[3][4][11]} The rhodium is added to increase the strength of the catalyst and improve the yield of nitric oxide.^[3] While platinum-based catalysts are highly efficient, their cost has driven research into alternatives, such as cobalt oxide-based catalysts.^[11]

During the reaction, several competing side reactions can occur, reducing the selectivity towards nitric oxide. These are minimized by optimizing reaction conditions and reducing the contact time of the gas mixture with the catalyst.^[3]



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Figure 2: Main and side reaction pathways on the catalyst surface.

Experimental Protocols

Lab-Scale Catalyst Preparation (Platinum on Fused Silica Wool)

This protocol describes a method for preparing a platinum-on-fused silica wool catalyst, suitable for laboratory-scale demonstrations of the Ostwald process.^[12]

- **Materials:** Platinum wire/foil, aqua regia (3:1 HCl:HNO₃), sodium chloride (NaCl), fused silica wool, ascorbic acid.
- **Procedure:**
 - Dissolve a known quantity of platinum in aqua regia to form hexachloroplatinic acid (H₂PtCl₆).
 - Add sodium chloride to the solution to precipitate sodium hexachloroplatinate (Na₂PtCl₆).
 - Dissolve the sodium hexachloroplatinate precipitate in distilled water.
 - Introduce a weighed amount of fused silica wool into the solution.

- Add ascorbic acid to the solution. The ascorbic acid acts as a reducing agent, depositing fine platinum metal particles onto the surface of the silica wool.
- The catalyst is then carefully removed, washed with distilled water, and dried.

Catalytic Activity Measurement

This protocol outlines a general setup for measuring the catalytic oxidation of nitric oxide, a key reaction in the process, under simulated industrial conditions.[\[13\]](#)[\[14\]](#)

- Apparatus: A lab-scale fixed-bed reactor (e.g., quartz or stainless steel tube), mass flow controllers for reactant gases (NO, O₂, H₂O, Ar/N₂), a furnace for temperature control, a back-pressure regulator, and gas analysis equipment (e.g., FTIR analyzer, mass spectrometer).[\[13\]](#)[\[14\]](#)
- Procedure:
 - A known weight of the catalyst (e.g., wash-coated monolith or powder mixed with SiC) is loaded into the reactor.[\[13\]](#)
 - The catalyst is pre-treated, often by reduction in a hydrogen atmosphere (e.g., 5% H₂/Ar) at elevated temperatures (e.g., 400 °C).[\[13\]](#)
 - The reactor is brought to the desired reaction temperature (e.g., 350 °C) and pressure (e.g., 4 bar).[\[13\]](#)
 - A simulated feed gas mixture is introduced into the reactor using mass flow controllers. A typical composition could be 10% NO, 6% O₂, 15% H₂O, with the remainder being an inert gas like Argon.[\[13\]](#)[\[15\]](#)
 - The composition of the product gas stream exiting the reactor is continuously monitored using the gas analyzer to determine the conversion of NO to NO₂.[\[14\]](#)
 - Isothermal experiments are conducted by maintaining a constant temperature while varying other parameters like gas composition or flow rate (Weight Hourly Space Velocity - WHSV) to study the catalyst's performance and stability over time.[\[13\]](#)

Conclusion

The Ostwald process remains the predominant method for industrial **nitric acid** synthesis, a testament to its efficiency and scalability.[1][4] The core of the process lies in the high-temperature catalytic oxidation of ammonia, a step that has been extensively optimized through catalyst development and process engineering.[13] Future advancements are likely to focus on further improving catalyst efficiency, reducing the reliance on expensive platinum-group metals, and minimizing the environmental impact, particularly the emission of nitrous oxide (N₂O), a potent greenhouse gas.[4][16] The detailed understanding of reaction kinetics, thermodynamics, and catalytic mechanisms continues to be a critical area of research for scientists and engineers in the field.

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- To cite this document: BenchChem. [Ostwald process for industrial nitric acid production]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089290#ostwald-process-for-industrial-nitric-acid-production>]

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